

An In-depth Technical Guide to Tris(trimethylsilyl) phosphate: Discovery and History

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Compound of Interest

Compound Name: *Tris(trimethylsilyl) phosphate*

Cat. No.: *B1206849*

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Introduction

Tris(trimethylsilyl) phosphate (TMSP) is an organosilicon compound featuring a central phosphate core bonded to three trimethylsilyl groups. This unique structure imparts a range of useful chemical properties, leading to its application in diverse fields, from a reagent in organic synthesis to a performance-enhancing additive in materials science. This technical guide provides a comprehensive overview of the discovery, historical development, synthesis, and fundamental properties of **Tris(trimethylsilyl) phosphate**.

Historical Discovery and Development

The initial synthesis of compounds containing silicon-phosphorus linkages dates back to the mid-20th century, with pioneering work in the field of organosilicon chemistry. While a definitive singular "discovery" paper for **Tris(trimethylsilyl) phosphate** is not readily apparent in early literature, the foundational methods for its preparation were established during this period. The work of M.G. Voronkov and his contemporaries in the 1950s on organosilicon compounds containing phosphorus laid the groundwork for the synthesis of silyl phosphates. A 1957 publication by Voronkov and Zgonnik described the reaction of trialkylchlorosilanes with phosphoric acid to produce trialkylsilyl phosphates, representing one of the earliest documented methods for creating such compounds.^[1]

Early interest in **Tris(trimethylsilyl) phosphate** and related compounds stemmed from their unique chemical reactivity and potential as hydraulic fluids, lubricants, and plasticizers. Over the decades, research has expanded to explore its utility as a versatile silylating agent and, more recently, as a crucial electrolyte additive in lithium-ion batteries to improve their performance and stability.[\[2\]](#)

Synthesis of Tris(trimethylsilyl) phosphate

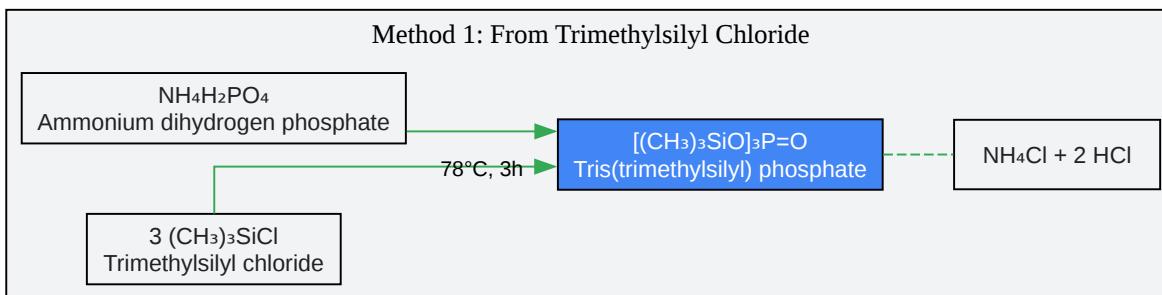
Several synthetic routes to **Tris(trimethylsilyl) phosphate** have been developed, each with its own advantages in terms of yield, purity, and scalability. The primary methods are summarized below.

Synthetic Methodologies Summary

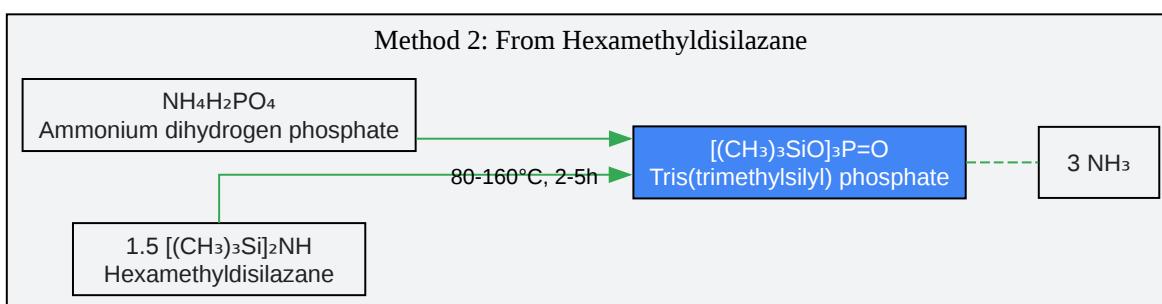
Method	Reactants	Key Conditions	Yield	Reference(s)
Method 1	Trimethylsilyl chloride, Ammonium dihydrogen phosphate	Stirred at 78°C for 3 hours	89.6%	[3]
Method 2	Hexamethyldisilazane, Ammonium dihydrogen phosphate	Heated and stirred at 80-160°C for 2-5 hours	High	[4]
Method 3	Alkali metal silicon alkoxide, Phosphorus halide	Molar ratio of 1:1 in an alkane or ether solvent	>99.6% purity	[5]

Key Synthetic Pathways

Below are graphical representations of the primary synthetic routes to **Tris(trimethylsilyl) phosphate**.

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Synthetic Pathway from Trimethylsilyl Chloride.

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Synthetic Pathway from Hexamethyldisilazane.

Detailed Experimental Protocols

Method 1: Synthesis from Trimethylsilyl Chloride and Ammonium Dihydrogen Phosphate[3]

Objective: To synthesize **Tris(trimethylsilyl) phosphate** with a high yield.

Materials:

- Trimethylchlorosilane (352 g, 3.24 mol)
- Ammonium dihydrogen phosphate (115 g, 1 mol)

- 1000 ml three-necked flask
- Reflux condenser
- Thermometer
- Stirring apparatus
- Exhaust gas absorption device (for HCl)

Procedure:

- To a 1000 ml three-necked flask equipped with a reflux condenser, thermometer, and stirrer, add trimethylchlorosilane (352 g, 3.24 mol) and ammonium dihydrogen phosphate (115 g, 1 mol).
- Connect an exhaust gas absorption device to the outlet of the reflux condenser to neutralize the generated hydrogen chloride gas.
- Heat the mixture to 78°C and stir for 3 hours.
- After the reaction is complete, filter the mixture. The filtrate is the crude **Tris(trimethylsilyl) phosphate**.
- Purify the crude product by vacuum distillation, collecting the fraction at 125-128°C/30 mmHg.
- The final product is 282 g of **Tris(trimethylsilyl) phosphate**, corresponding to a yield of 89.6%.

Method 2: Synthesis from Hexamethyldisilazane and Ammonium Dihydrogen Phosphate[4]

Objective: To synthesize **Tris(trimethylsilyl) phosphate** in a process suitable for industrial production.

Materials:

- Hexamethyldisilazane
- Ammonium dihydrogen phosphate
- Reaction vessel with heating and stirring capabilities
- Fractional distillation apparatus

Procedure:

- Add hexamethyldisilazane and ammonium dihydrogen phosphate to a reaction vessel in a molar ratio of 1.5:1 to 1.8:1.
- Heat the mixture to a temperature between 90°C and 140°C while stirring.
- Maintain the reaction for 2 to 5 hours. Ammonia gas will be evolved and should be absorbed in water.
- After the reaction is complete, change the setup to a fractionation apparatus.
- Purify the crude product by vacuum fractional distillation to obtain high-purity **Tris(trimethylsilyl) phosphate**.

Physicochemical Properties

Tris(trimethylsilyl) phosphate is a colorless liquid under standard conditions. Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	$C_9H_{27}O_4PSi_3$	[6]
Molecular Weight	314.54 g/mol	[6]
Appearance	Colorless liquid	
Boiling Point	228-229 °C at 720 mmHg	
Melting Point	3-4 °C	
Density	0.945 g/mL at 25°C	
Refractive Index (n _{20/D})	1.409	
CAS Number	10497-05-9	[6]

Applications

Tris(trimethylsilyl) phosphate has found applications in several areas of chemistry and materials science:

- Electrolyte Additive: It is investigated as a novel film-forming additive for high-voltage cathode materials in lithium-ion batteries.[2]
- Organic Synthesis: It serves as a versatile reagent in organic synthesis, including in dealkylsilylation reactions.
- Corrosion Inhibitor: It can be used as an additive to coat metal surfaces to prevent corrosion.

Conclusion

Tris(trimethylsilyl) phosphate, a compound with roots in the mid-20th-century exploration of organosilicon chemistry, has evolved from a laboratory curiosity to a valuable component in modern technology. The synthetic methods developed over the years provide efficient pathways to this versatile molecule, enabling its use in a range of applications, most notably in the advancement of energy storage technologies. Further research into its properties and reaction mechanisms will undoubtedly uncover new opportunities for this important organophosphorus compound.

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